

Application Note: Quantitative Analysis of Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride

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Compound of Interest

Compound Name: *Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride*
CAS No.: 1211495-34-9
Cat. No.: B567485

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Abstract

This document provides comprehensive analytical methodologies for the precise and reliable quantification of **Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride**, a key piperidine derivative used in various research and pharmaceutical development contexts. Due to the compound's lack of a strong native chromophore, direct UV-based quantification presents significant challenges. To address this, we present two robust, validated analytical protocols: 1) A High-Performance Liquid Chromatography (HPLC) method with pre-column derivatization for sensitive UV detection, and 2) A direct Gas Chromatography-Mass Spectrometry (GC-MS) method offering high specificity and sensitivity. This guide is intended for researchers, analytical scientists, and quality control professionals, providing detailed, step-by-step protocols, method validation guidelines according to ICH standards, and the scientific rationale behind the experimental choices.

Introduction and Physicochemical Profile

Dimethyl(piperidin-3-ylmethyl)amine is a diamine compound belonging to the piperidine class of heterocycles. Its dihydrochloride salt form enhances stability and aqueous solubility, making it suitable for various applications in organic synthesis and as a potential pharmaceutical intermediate.[1] Accurate quantification is critical for reaction monitoring, purity assessment, and quality control in drug development.

The primary analytical challenge for this molecule is its aliphatic structure, which lacks a UV-absorbing chromophore, rendering standard HPLC-UV detection insensitive.[2] Therefore, analytical strategies must either introduce a chromophore through derivatization or employ alternative detection techniques such as mass spectrometry.

Physicochemical Properties:

Property	Value	Source
Chemical Formula	C ₈ H ₂₀ Cl ₂ N ₂	Smolecule[1]
Molecular Weight	203.17 g/mol	Calculated
pKa (Predicted)	Tertiary Amine: ~9-10; Piperidine Nitrogen: ~11	Smolecule[1]
Form	Dihydrochloride Salt	Smolecule[1]
Solubility	High aqueous solubility	Smolecule[1]
Structure	N,N-dimethyl-1-(piperidin-3-yl)methanamine dihydrochloride	PubChem

Analytical Strategy Overview

The choice of analytical method depends on available instrumentation, required sensitivity, and the sample matrix.

- **HPLC with Pre-column Derivatization:** This is a widely accessible and reliable approach.[3] By reacting the amine groups with a UV-active derivatizing agent, the analyte can be readily detected by standard HPLC-UV systems. This method is ideal for laboratories without access to mass spectrometry. The main drawback is the additional sample preparation step.

For related compounds like 3-aminopiperidine, derivatization with agents like benzoyl chloride is a proven technique.[2][4]

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This method offers excellent sensitivity and specificity, often without the need for derivatization.[5][6] The high resolving power of the mass spectrometer allows for confident identification and quantification, even at trace levels. GC is particularly well-suited for volatile and thermally stable small molecules like the free base form of the target analyte.

Below, we provide detailed protocols for both approaches. All methods should be validated according to the principles outlined in the International Council for Harmonisation (ICH) Q2(R2) guideline to ensure they are fit for their intended purpose.[7][8]

Protocol 1: HPLC-UV Quantification with Pre-column Derivatization

This protocol employs benzoyl chloride as a derivatizing agent, which reacts with the primary/secondary amine on the piperidine ring and the tertiary amine to form a UV-active benzamide derivative, enabling sensitive detection.

Experimental Workflow



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Caption: HPLC-UV workflow with pre-column derivatization.

Materials and Reagents

- Analyte Standard: **Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride** (Reference Grade)
- Derivatizing Agent: Benzoyl chloride ($\geq 99\%$)
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Dichloromethane (ACS Grade), Deionized Water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Buffer: Sodium Bicarbonate, Potassium Phosphate Monobasic
- Instrumentation: HPLC system with UV/PDA detector, analytical balance, vortex mixer, sonicator, pH meter.

Step-by-Step Protocol

- Preparation of Solutions:
 - Mobile Phase A: 0.01 M Potassium Phosphate buffer. Adjust pH to 6.5 with phosphoric acid.
 - Mobile Phase B: Acetonitrile.
 - Diluent: 50:50 (v/v) Acetonitrile:Water.
 - Derivatization Buffer: 0.5 M Sodium Bicarbonate solution.
- Standard Preparation:
 - Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of the reference standard, transfer to a 10 mL volumetric flask, and dissolve in the diluent.
 - Calibration Standards: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by serial dilution of the stock solution with the diluent.
- Sample Preparation:

- Accurately weigh a quantity of the test sample expected to contain approximately 10 mg of the analyte and prepare a 10 mL solution using the diluent to achieve a nominal concentration of 1000 µg/mL.
- Further dilute this solution to fall within the calibration range (e.g., to 50 µg/mL).
- Derivatization Procedure:[\[2\]](#)[\[4\]](#)
 - To 1.0 mL of each standard and sample solution in a clean vial, add 1.0 mL of the 0.5 M Sodium Bicarbonate solution.
 - Add 0.5 mL of a 1% (v/v) solution of benzoyl chloride in dichloromethane.
 - Cap the vial immediately and vortex vigorously for 2 minutes at room temperature.
 - Allow the reaction to proceed for 10 minutes.
 - To quench the reaction, add 0.5 mL of 2 M HCl and vortex.
 - Centrifuge to separate the layers and transfer the organic (bottom) layer for analysis. Alternatively, evaporate the solvent and reconstitute in the mobile phase.
 - Filter the final solution through a 0.45 µm syringe filter before injection.
- HPLC-UV Chromatographic Conditions:

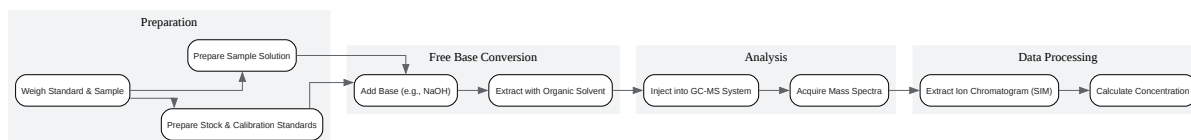
Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.01M Phosphate Buffer (pH 6.5)B: Acetonitrile
Gradient	0-2 min (50% B), 2-15 min (50-80% B), 15-17 min (80% B), 17.1-20 min (50% B)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	230 nm or 254 nm (verify λ _{max} of derivative)

- Quantification:
 - Construct a calibration curve by plotting the peak area of the derivatized analyte against the concentration of the standards.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2). An $r^2 > 0.999$ is typically desired.
 - Calculate the concentration of the analyte in the sample using the regression equation.

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a direct quantification method that leverages the sensitivity and specificity of mass spectrometry, avoiding the need for derivatization. The sample is treated with a base to convert the dihydrochloride salt to the more volatile free base before injection.

Experimental Workflow



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Caption: GC-MS workflow for direct quantification.

Materials and Reagents

- Analyte Standard: **Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride** (Reference Grade)
- Solvents: Methanol (GC Grade), Dichloromethane (GC Grade)
- Base: 2 M Sodium Hydroxide (NaOH) solution
- Drying Agent: Anhydrous Sodium Sulfate
- Instrumentation: GC system coupled with a Mass Spectrometer (Single Quadrupole or Triple Quadrupole), analytical balance, vortex mixer.

Step-by-Step Protocol

- Standard and Sample Preparation:
 - Prepare stock and calibration standards in methanol as described in the HPLC section (4.3.2).
 - Prepare the sample solution in methanol at a suitable concentration as described in section 4.3.3.

- Conversion to Free Base and Extraction:
 - To 1.0 mL of each standard and sample solution, add 1.0 mL of 2 M NaOH to neutralize the HCl salt and deprotonate the amines.
 - Add 2.0 mL of dichloromethane and vortex for 1 minute to extract the free base into the organic layer.
 - Allow the layers to separate. Carefully transfer the organic (bottom) layer to a fresh vial containing a small amount of anhydrous sodium sulfate to remove residual water.
 - Transfer the dried organic solution to a GC vial for analysis.
- GC-MS Chromatographic Conditions:

Parameter	Condition
Column	DB-5ms (or equivalent 5% phenyl-polysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min
Injector Temperature	250 °C
Injection Mode	Splitless, 1 µL injection volume
Oven Program	Initial 80 °C, hold 1 min. Ramp at 20 °C/min to 280 °C, hold 5 min.
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Acquisition	Full Scan (m/z 40-300) for identification. Selected Ion Monitoring (SIM) for quantification.

- Quantification:

- First, inject a concentrated standard in Full Scan mode to identify the retention time and determine the characteristic fragment ions of the analyte. The molecular ion (M^+) and major fragments should be selected.
- For quantitative analysis, operate the mass spectrometer in SIM mode, monitoring 3-4 characteristic ions.
- Construct a calibration curve by plotting the peak area of the most abundant/specific ion against the concentration.
- Calculate the sample concentration using the resulting regression equation.

Method Validation Summary

Both analytical methods described must be validated to demonstrate their suitability for the intended purpose, in accordance with ICH Q2(R2) guidelines.^{[7][8][9]} The key parameters to be evaluated are summarized below.

Validation Parameter	Acceptance Criteria	Purpose
Specificity	No interference at the retention time of the analyte peak. Peak purity should pass.	Ensures the signal is solely from the analyte of interest.
Linearity	Correlation coefficient (r^2) $\geq$ 0.999	Demonstrates a proportional relationship between concentration and response.
Range	The interval over which the method is precise, accurate, and linear.	Defines the usable concentration limits of the method.
Accuracy (% Recovery)	Typically 98.0% - 102.0% for drug substance assay.	Measures the closeness of the test results to the true value.
Precision (RSD%)	Repeatability (Intra-day): RSD $\leq$ 1.0% Intermediate Precision (Inter-day): RSD $\leq$ 2.0%	Assesses the degree of scatter between a series of measurements.
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1	The lowest amount of analyte that can be detected.
Limit of Quantitation (LOQ)	Signal-to-Noise ratio of 10:1; must be precise and accurate.	The lowest amount of analyte that can be quantitatively determined.
Robustness	No significant change in results with minor variations in method parameters (e.g., pH, flow rate, temperature).	Measures the method's capacity to remain unaffected by small, deliberate variations.

Conclusion

This application note details two effective and reliable methods for the quantification of **Dimethyl(piperidin-3-ylmethyl)amine dihydrochloride**. The HPLC-UV method with pre-column derivatization is a robust choice for laboratories equipped with standard chromatographic instrumentation. The GC-MS method provides superior specificity and sensitivity and is ideal for trace-level analysis or complex matrices, avoiding the need for

chemical derivatization. The selection of the appropriate method should be based on the specific analytical requirements, sample characteristics, and available resources. Adherence to the validation principles outlined is essential to ensure data integrity and regulatory compliance.

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